

Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of Mecetronium Ethylsulfate

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Compound of Interest

Compound Name: *Mecetronium*

CAS No.: *10328-33-3*

Cat. No.: *B1212740*

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Abstract

This application note details a robust and reliable High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **Mecetronium** Ethylsulfate. **Mecetronium** ethylsulfate is a quaternary ammonium compound with antiseptic properties, commonly used as a disinfectant.[1][2][3] The method described herein utilizes reverse-phase chromatography with UV detection, providing a straightforward and reproducible approach for the determination of **Mecetronium** Ethylsulfate in bulk drug substances and formulated products. The protocol has been developed to ensure high sensitivity, accuracy, and precision, making it suitable for quality control and research applications.

Introduction

Mecetronium ethylsulfate (N-ethyl-N,N-dimethylhexadecan-1-aminium ethyl sulfate) is a cationic surfactant and antiseptic agent.[4] Its mechanism of action involves the disruption of microbial cell membranes.[1][3] Accurate and reliable quantification of this compound is crucial for ensuring the quality and efficacy of pharmaceutical and disinfectant products. High-

Performance Liquid Chromatography (HPLC) is a powerful analytical technique for the separation, identification, and quantification of active pharmaceutical ingredients (APIs).^{[5][6]} This note presents a validated HPLC method for the analysis of **Mecetronium** Ethylsulfate.

Experimental

A standard HPLC system equipped with a UV detector is employed. The chromatographic conditions are summarized in the table below.

Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 reverse-phase column (e.g., Zorbax Eclipse Plus C18, 4.6 x 150 mm, 5 µm)
Mobile Phase	Acetonitrile : 0.1 M Sodium Perchlorate in Water (pH 3.0, adjusted with Phosphoric Acid) (60:40, v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	30 °C
Detection Wavelength	210 nm
Run Time	10 minutes

Note: **Mecetronium** ethylsulfate lacks a strong chromophore. For higher sensitivity or analysis in complex matrices, alternative detection methods such as Evaporative Light Scattering Detection (ELSD) or Charged Aerosol Detection (CAD) may be considered.^[5]

Standard Stock Solution (1000 µg/mL): Accurately weigh 100 mg of **Mecetronium** Ethylsulfate reference standard and transfer to a 100 mL volumetric flask. Dissolve in and dilute to volume with the mobile phase.

Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations ranging from 10 µg/mL to 200

µg/mL.

Sample Preparation: For a bulk drug substance, accurately weigh approximately 100 mg of the sample, dissolve in, and dilute to 100 mL with the mobile phase. Further dilute to a final concentration within the calibration range. For formulated products, an appropriate extraction or dilution step may be necessary to remove excipients and achieve a suitable concentration.

Results and Discussion

The developed HPLC method was validated according to ICH guidelines for linearity, precision, accuracy, limit of detection (LOD), and limit of quantification (LOQ). The results are summarized in the tables below.

Table 1: Linearity Data

Concentration Range (µg/mL)	Correlation Coefficient (r ²)
10 - 200	0.9995

Table 2: Precision and Accuracy

Concentration (µg/mL)	Precision (%RSD, n=6)	Accuracy (% Recovery)
50	1.2	99.5
100	0.8	100.2
150	0.9	99.8

Table 3: LOD and LOQ

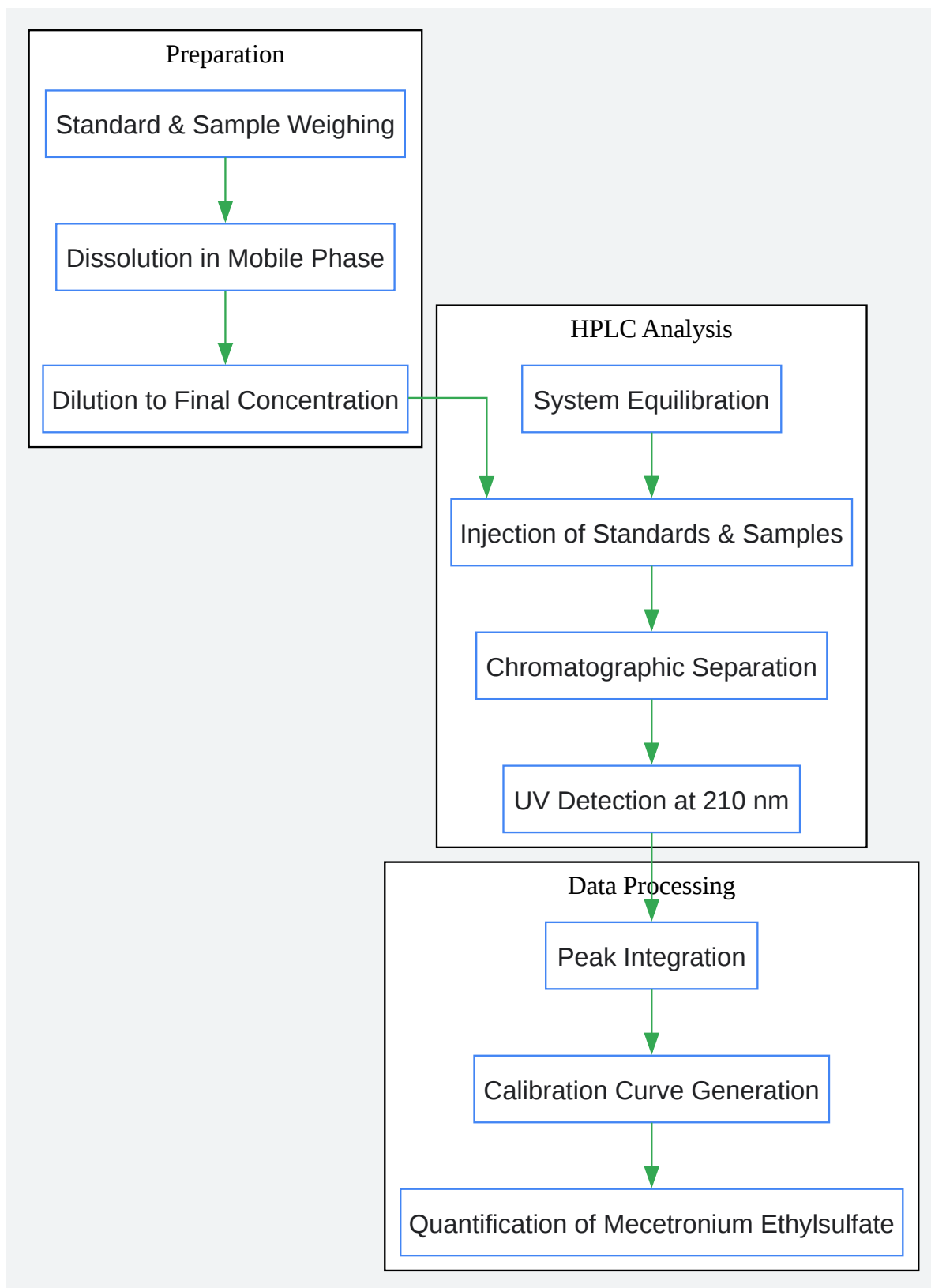
Parameter	Value (µg/mL)
LOD	3
LOQ	10

The method demonstrates excellent linearity over the tested concentration range. The precision, indicated by the low relative standard deviation (%RSD), and the high accuracy, shown by the percentage recovery, confirm the reliability of the method.

Protocols

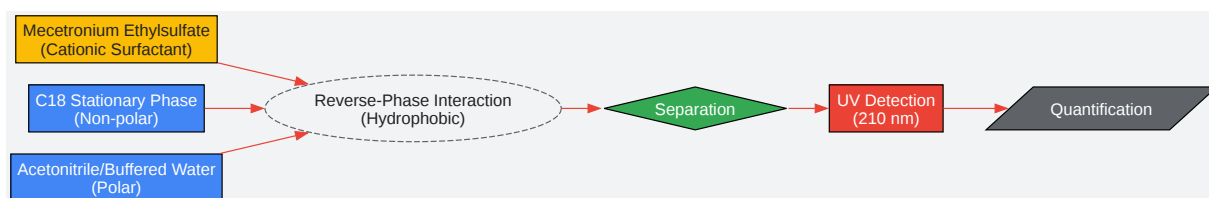
- Accurately weigh 100 mg of **Mecetronium** Ethylsulfate reference standard.
- Transfer the standard to a 100 mL volumetric flask.
- Add approximately 70 mL of the mobile phase and sonicate for 10 minutes to dissolve.
- Allow the solution to cool to room temperature.
- Dilute to the mark with the mobile phase and mix thoroughly to create the 1000 µg/mL stock solution.
- Perform serial dilutions of the stock solution with the mobile phase to prepare working standards of desired concentrations (e.g., 10, 25, 50, 100, 150, 200 µg/mL).
- Prepare the sample solution as described in section 2.2.
- Set up the HPLC system with the chromatographic conditions specified in section 2.1.
- Equilibrate the column with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Inject a blank (mobile phase) to ensure the absence of interfering peaks.
- Inject the standard solutions to generate a calibration curve.
- Inject the sample solutions.
- Quantify the amount of **Mecetronium** Ethylsulfate in the sample by comparing the peak area with the calibration curve.

Visualizations



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Caption: Overall workflow for the HPLC analysis of **Mecetronium** ethylsulfate.



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Caption: Logical relationships in the reverse-phase HPLC method.

Conclusion

The HPLC method described in this application note provides a simple, rapid, and reliable means for the quantitative analysis of **Mecetronium** Ethylsulfate. The method is accurate, precise, and specific, making it a valuable tool for quality control in the pharmaceutical and disinfectant industries. The provided protocols and validation data demonstrate the robustness of the method for routine analysis.

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